

# Application Notes and Protocols: Preparation of Penicillin-Streptomycin Stock Solution

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## Compound of Interest

Compound Name: **Streptomycin**

Cat. No.: **B15623579**

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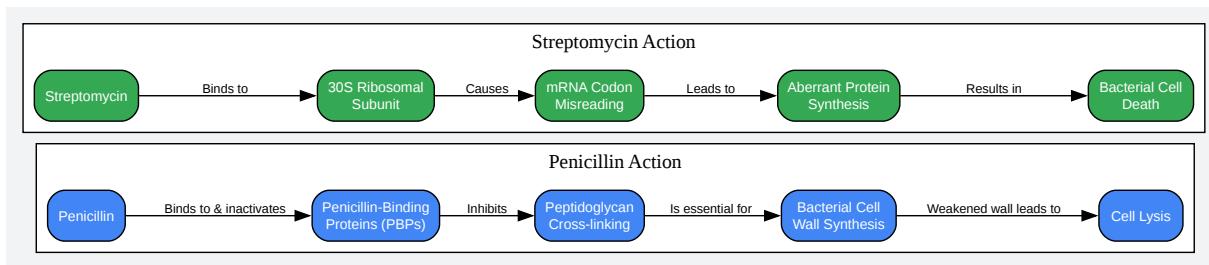
## Introduction

Penicillin-**Streptomycin** (Pen-Strep) is a widely used antibiotic solution in cell culture to prevent bacterial contamination. It consists of two antibiotics: Penicillin, which is effective against Gram-positive bacteria, and **Streptomycin**, which is effective against Gram-negative bacteria. This combination provides broad-spectrum antibacterial activity, making it an essential component in maintaining aseptic cell culture conditions. This document provides a detailed protocol for the preparation of a 100X Penicillin-**Streptomycin** stock solution.

## Mechanism of Action

Penicillin is a  $\beta$ -lactam antibiotic that inhibits the synthesis of the bacterial cell wall. Specifically, it binds to and inactivates penicillin-binding proteins (PBPs), which are enzymes essential for the cross-linking of peptidoglycan, a critical component of the cell wall. This inhibition leads to a weakened cell wall and ultimately results in cell lysis.

**Streptomycin** is an aminoglycoside antibiotic that targets the bacterial ribosome. It binds to the 30S ribosomal subunit, causing a misreading of the mRNA codons. This leads to the synthesis of non-functional or toxic proteins, which disrupts essential cellular processes and leads to bacterial cell death. The synergistic action of these two antibiotics provides robust protection against a wide range of bacterial contaminants.



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Caption: Mechanism of action for Penicillin and **Streptomycin**.

## Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation and use of a 100X Penicillin-**Streptomycin** stock solution.

Parameter	Value	Units
Stock Solution (100X)		
Penicillin G Sodium Salt	10,000	units/mL
Streptomycin Sulfate	10,000	µg/mL
Working Concentration (1X)		
Penicillin	100	units/mL
Streptomycin	100	µg/mL
Storage Conditions		
Stock Solution (Aliquots)	-20	°C
Working Solution (in Media)	2 to 8	°C
Stability		
Frozen Stock Solution	Up to 12	months
In Culture Media at 37°C	3 - 5	days

## Experimental Protocol: Preparation of 100X Penicillin-Streptomycin Stock Solution

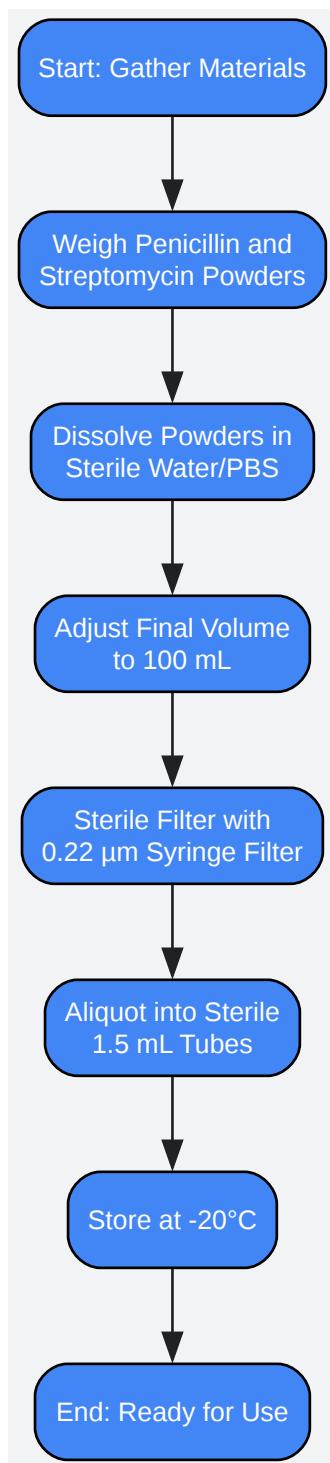
This protocol details the steps to prepare a 100 mL of 100X Penicillin-Streptomycin stock solution.

### Materials and Equipment

- Penicillin G Sodium Salt (powder)
- **Streptomycin** Sulfate (powder)
- Nuclease-free water or Phosphate-Buffered Saline (PBS), sterile
- 0.22 µm sterile syringe filter

- Sterile 50 mL and 1.5 mL conical tubes
- Sterile graduated cylinders or pipettes
- Analytical balance
- Stir plate and magnetic stir bar
- Biosafety cabinet (BSC)

## Preparation Workflow



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Caption: Workflow for preparing 100X Pen-Strep stock solution.

## Step-by-Step Procedure

- Calculate Required Amounts: To prepare 100 mL of a 100X stock solution, you will need:
  - Penicillin: 1,000,000 units
  - **Streptomycin**: 1,000,000 µg (1 g)
- Weigh Powders: In a biosafety cabinet, carefully weigh out the calculated amounts of Penicillin G sodium salt and **Streptomycin** sulfate powders.
- Dissolve:
  - Add approximately 80 mL of sterile, nuclease-free water or PBS to a sterile beaker with a magnetic stir bar.
  - Place the beaker on a stir plate and slowly add the weighed powders.
  - Stir until the powders are completely dissolved. Avoid vigorous stirring to prevent foaming.
- Adjust Volume: Once dissolved, transfer the solution to a sterile 100 mL graduated cylinder and adjust the final volume to 100 mL with sterile water or PBS.
- Sterile Filtration:
  - Draw the solution into a sterile syringe.
  - Attach a 0.22 µm sterile syringe filter to the syringe.
  - Filter the solution into a sterile 50 mL conical tube. This step is critical to remove any potential bacterial contamination introduced during the preparation process.
- Aliquoting and Storage:
  - Aliquot the sterile 100X Pen-Strep stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile 1.5 mL microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the antibiotics.
  - Label the aliquots clearly with the name of the solution, concentration (100X), and the date of preparation.

- Store the aliquots at -20°C for long-term storage.

## Quality Control

- Sterility Test: To ensure the stock solution is free from contamination, a small volume can be incubated in a general-purpose microbiological growth medium (e.g., Tryptic Soy Broth) at 37°C for 48-72 hours. The absence of turbidity indicates a sterile solution.
- pH Measurement: The pH of the final solution should be checked and recorded. It should typically be within the range of 6.0 to 8.0.
- Performance Test: The prepared Pen-Strep solution should be tested in a non-critical cell culture line to ensure it is not cytotoxic and is effective in preventing contamination.

## Application in Cell Culture

To use the 100X Penicillin-**Streptomycin** stock solution, add 1 mL of the stock solution to every 99 mL of cell culture medium to achieve a final 1X concentration (100 units/mL Penicillin and 100 µg/mL **Streptomycin**). It is recommended to add the Pen-Strep solution to the complete cell culture medium just before use.

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